Improving the stability of Tirbanibulin in experimental conditions

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Compound of Interest	
Compound Name:	Tirbanibulin
Cat. No.:	B1683773

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Tirbanibulin Stability Technical Support Center

This center provides researchers, scientists, and drug development professionals with essential information to ensure the stability of **Tirbanibulin** during experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Tirbanibulin** and what is its primary mechanism of action?

A1: **Tirbanibulin** is a small molecule, non-ATP competitive inhibitor of Src kinase and also a tubulin polymerization inhibitor.[1] Its dual mechanism involves disrupting microtubule networks, which are crucial for cell division, and blocking Src kinase signaling pathways that are involved in cell proliferation, migration, and survival.[1][2][3] This leads to cell cycle arrest in the G2/M phase and ultimately induces apoptosis (programmed cell death) in rapidly dividing cells.[1][3][4]

Q2: What are the recommended storage conditions for **Tirbanibulin** powder and stock solutions?

A2: Proper storage is critical to maintain the integrity of **Tirbanibulin**. For long-term storage, the solid powder form should be kept at -20°C, where it can be stable for up to three years. Stock solutions, typically prepared in a solvent like DMSO, should be aliquoted to prevent repeated freeze-thaw cycles. For optimal stability, these aliquots should be stored at -80°C for up to one year or at -20°C for up to one month.[5]

Tech Support

Q3: Which solvents are recommended for dissolving **Tirbanibulin**?

A3: Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock solutions of **Tirbanibulin**, with a solubility of up to 86 mg/mL.[5] For in vivo or cell culture experiments, the DMSO stock solution is typically diluted further in an appropriate aqueous buffer or cell culture medium. It is crucial to ensure the final DMSO concentration is low enough to not affect the experimental system.

Q4: Is **Tirbanibulin** sensitive to light?

A4: Like many small molecule drugs, **Tirbanibulin** may be susceptible to photodegradation. It is recommended to protect both solid compound and solutions from light by using amber vials or by wrapping containers in aluminum foil, especially during long-term storage and handling. [6]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Precipitation in stock solution after thawing.	The solubility limit may have been exceeded, or the solvent absorbed moisture, which can reduce solubility.[5]	Gently warm the solution to 37°C and vortex to redissolve. Ensure fresh, anhydrous DMSO is used for preparing stock solutions. Consider preparing a more dilute stock solution if the issue persists.
Unexpected or inconsistent results in cell-based assays.	Degradation of Tirbanibulin in the working solution due to improper pH, temperature, or prolonged exposure to aqueous media.	Prepare fresh working dilutions from a frozen stock solution immediately before each experiment. Ensure the pH of the final assay medium is within a stable range. Perform a time-course experiment to assess the stability of Tirbanibulin under your specific assay conditions.
Appearance of new peaks in HPLC/UPLC analysis.	Chemical degradation of the compound. Common degradation pathways include hydrolysis, oxidation, or photolysis.[7][8]	Review the handling and storage procedures. Ensure the compound and its solutions are protected from light, extreme pH, and reactive chemicals. Perform forced degradation studies to identify potential degradants.[7][8]
Change in color of the solid compound or solution.	This often indicates oxidation or another form of chemical decomposition.	Discard the discolored material. Re-evaluate storage conditions, considering the use of an inert atmosphere (e.g., argon or nitrogen) for long-term storage of the solid compound.

Experimental Protocols & Methodologies

Protocol 1: Preparation of **Tirbanibulin** Stock Solution

Objective: To prepare a stable, concentrated stock solution of **Tirbanibulin** for use in various experiments.

Materials:

- **Tirbanibulin** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials

- Calibrated balance and vortex mixer

Procedure:

- Allow the **Tirbanibulin** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.

- Weigh the desired amount of **Tirbanibulin** powder using a calibrated analytical balance.

- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 20 mM).

- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C may be applied if necessary.

- Aliquot the stock solution into single-use volumes in sterile, amber vials to avoid repeated freeze-thaw cycles and light exposure.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[5]

Protocol 2: Forced Degradation Study Workflow

Objective: To identify potential degradation pathways and establish the stability-indicating nature of an analytical method. This protocol is based on general ICH guidelines and published methods for **Tirbanibulin**.[7][8][9]

Stress Conditions:

- Acid Hydrolysis: Incubate **Tirbanibulin** solution with 1N HCl.

- Base Hydrolysis: Incubate **Tirbanibulin** solution with 1N NaOH.[8]

- Neutral Hydrolysis: Incubate **Tirbanibulin** solution in HPLC-grade water.[7]

- Oxidative Degradation: Treat **Tirbanibulin** solution with 3-30% hydrogen peroxide.

- Reductive Degradation: Treat **Tirbanibulin** solution with 10% sodium bisulfate.[7]

- Thermal Stress: Expose solid **Tirbanibulin** powder to elevated temperatures (e.g., 60-80°C).

- Photolytic Stress: Expose **Tirbanibulin** solution to UV and visible light.

General Procedure:

- Prepare solutions of **Tirbanibulin** at a known concentration (e.g., 100 μg/mL).

- Expose the solutions and solid powder to the various stress conditions listed above for a defined period (e.g., 24 hours).

- At specified time points, withdraw samples. Neutralize the acid/base-stressed samples as appropriate.

- Dilute the samples to a suitable concentration for analysis.

- Analyze the samples using a validated stability-indicating method, such as UPLC, and compare them to an unstressed control sample.[7][9]

- Assess the percentage of degradation and identify any major degradation products.

## Table 1: Example Results from a Forced Degradation Study

Stress Condition	Duration (hours)	% Degradation of Tirbanibulin	Number of Degradation Products
1N HCl	24	~15%	2
1N NaOH	24	~25%	3
10% H_2O_2	24	~18%	2
Thermal (80°C)	24	~8%	1
Photolytic (UV)	24	~12%	1

Note: Data are representative and intended for illustrative purposes.

Visualizations

Tirbanibulin's Dual Mechanism of Action

Tirbanibulin exerts its anti-proliferative effects through two primary pathways. It inhibits tubulin polymerization, which disrupts the formation of microtubules essential for cell division, leading to cell cycle arrest.[2][3][4] Concurrently, it inhibits Src kinase, a key enzyme in signaling pathways that promote cell growth and survival.[1][10]
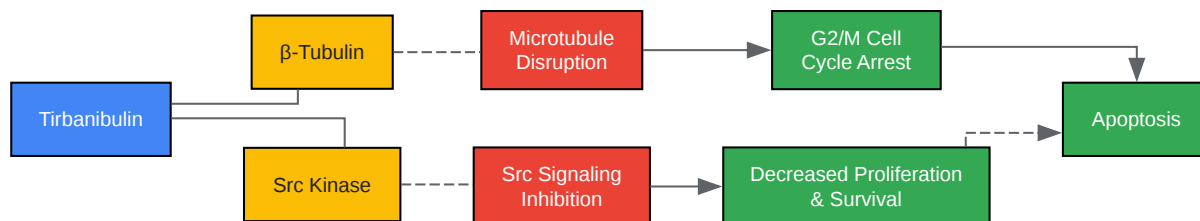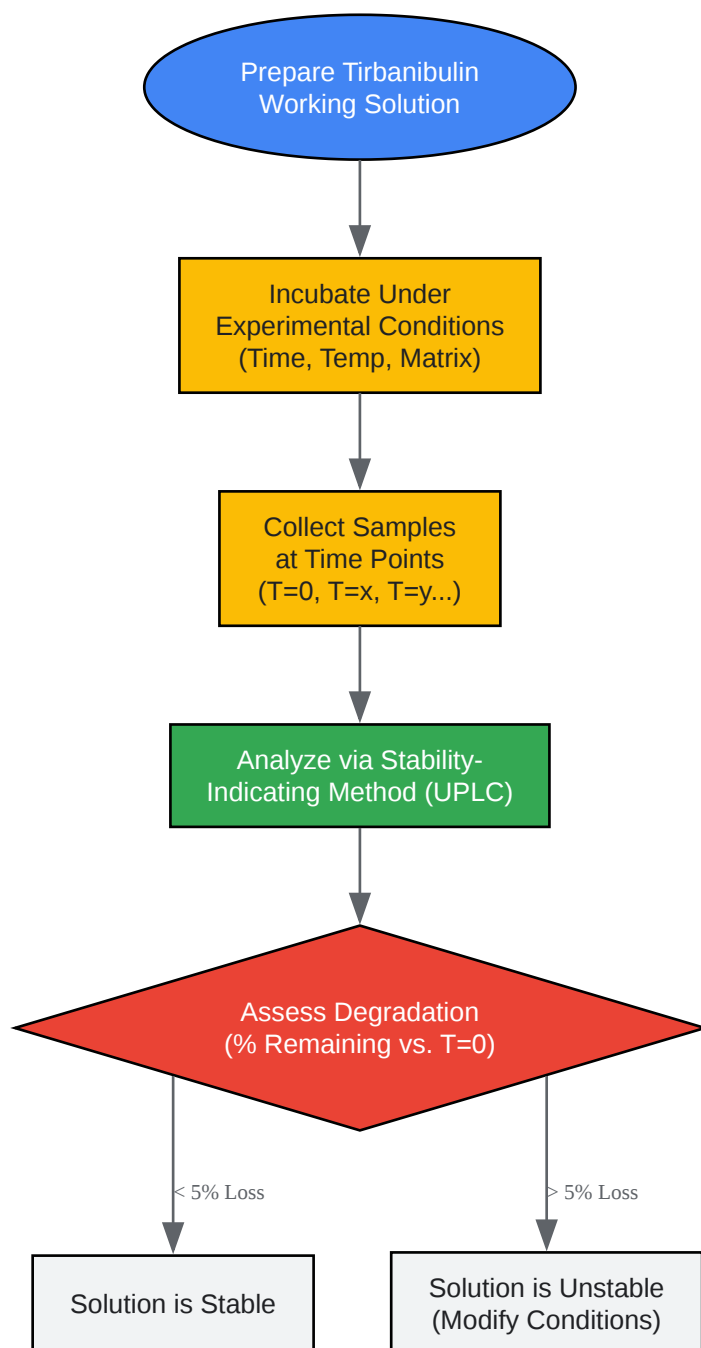

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Caption: Dual mechanism of **Tirbanibulin** targeting tubulin and Src kinase.

Workflow for Assessing **Tirbanibulin** Stability in Solution

This workflow outlines the key steps for systematically evaluating the stability of a prepared **Tirbanibulin** solution under specific experimental conditions.

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Caption: A logical workflow for testing **Tirbanibulin** solution stability.

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